

# An In-depth Technical Guide to 9-Nitrophenanthrene: Molecular Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-Nitrophenanthrene

Cat. No.: B1214095

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core molecular information for **9-Nitrophenanthrene**, a nitro-polycyclic aromatic hydrocarbon of significant interest in toxicological and environmental research. The data presented is curated for professionals engaged in chemical analysis, drug development, and scientific research.

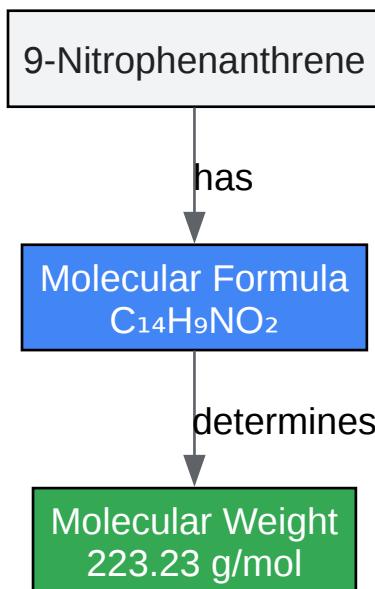
## Molecular Data Summary

The fundamental molecular properties of **9-Nitrophenanthrene** are summarized in the table below. This data is essential for analytical method development, stoichiometric calculations, and computational modeling.

Parameter	Value	Citations
Chemical Formula	C <sub>14</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	223.23 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	223.2268 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Registry Number	954-46-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Fig. 1: Core molecular properties of **9-Nitrophenanthrene**.

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## References

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